

Standard operating procedure for ZINC04177596 handling and storage

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Compound of Interest

Compound Name: ZINC04177596

Cat. No.: B1683636

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Standard Operating Procedure for Z-04177596 Handling and Storage

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed standard operating procedure (SOP) for the safe handling and storage of the chemical compound **ZINC04177596**. The information herein is intended to guide laboratory personnel in minimizing risks and ensuring the integrity of the compound for research and development purposes.

Chemical Identity:

- ZINC ID: **ZINC04177596**
- IUPAC Name: Sodium;zinc;2-[bis(carboxylatomethyl)amino]acetate[1]
- Synonyms: Sodium zinc nitrilotriacetate
- Chemical Nature: **ZINC04177596** is a zincate(1-) complex with N,N-bis(carboxymethyl)glycine (nitrilotriacetic acid, NTA), present as a sodium salt. It is an

aminopolycarboxylic acid metal complex.

Hazard Identification and Safety Precautions

While specific toxicity data for **ZINC04177596** is not readily available, related compounds such as trisodium nitrilotriacetate and other zinc chelates provide guidance on potential hazards. Trisodium nitrilotriacetate is moderately toxic by ingestion and can cause irritation.^[1] Zinc compounds, in general, can cause skin and eye irritation.

Precautionary Statements:

- Prevention:
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke when using this product.
 - Wear protective gloves, protective clothing, eye protection, and face protection.
 - Avoid breathing dust.
 - Use only in a well-ventilated area.
- Response:
 - If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.
 - If on skin: Remove/take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Data Presentation: Physicochemical Properties

Quantitative data for **ZINC04177596** is not fully available. The following table summarizes known properties and includes data for analogous compounds for reference.

Property	Value for ZINC04177596 (or Analogue)	Analogue Compound
Molecular Formula	C6H6NNaO6Zn	ZINC04177596
Molecular Weight	276.5 g/mol	ZINC04177596
Physical Appearance	Assumed to be a white crystalline powder	Trisodium nitrilotriacetate
Melting Point	Decomposes at 340°C	Trisodium nitrilotriacetate monohydrate[2]
Boiling Point	Data not available	-
Density	1.782 g/cm ³	Trisodium nitrilotriacetate monohydrate[2]
Solubility in Water	50 g/100 g water at 25°C	Trisodium nitrilotriacetate monohydrate[2]
Stability	Stable under normal conditions. The stability of zinc-NTA complexes is temperature-dependent.[3]	Zinc-NTA complexes[3]

Experimental Protocols

Personal Protective Equipment (PPE)

- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Body Protection: A standard laboratory coat must be worn.

- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is recommended.

Handling Protocol

- Work Area Preparation:
 - Conduct all handling of **ZINC04177596** in a well-ventilated area, preferably within a chemical fume hood.
 - Ensure the work area is clean and free of incompatible materials.
 - Have an emergency spill kit readily accessible.
- Dispensing and Weighing:
 - Due to the potential for hygroscopicity, minimize the time the container is open to the atmosphere.
 - Use a clean, dry spatula for transferring the solid.
 - Weigh the required amount in a tared, sealed container if possible.
- Solution Preparation:
 - Slowly add the solid **ZINC04177596** to the solvent (e.g., water) with stirring to avoid clumping.
 - The dissolution of aminopolycarboxylate salts can be endothermic or exothermic; monitor the temperature of the solution.

Storage Protocol

- Container: Store in the original, tightly sealed container.
- Location: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.

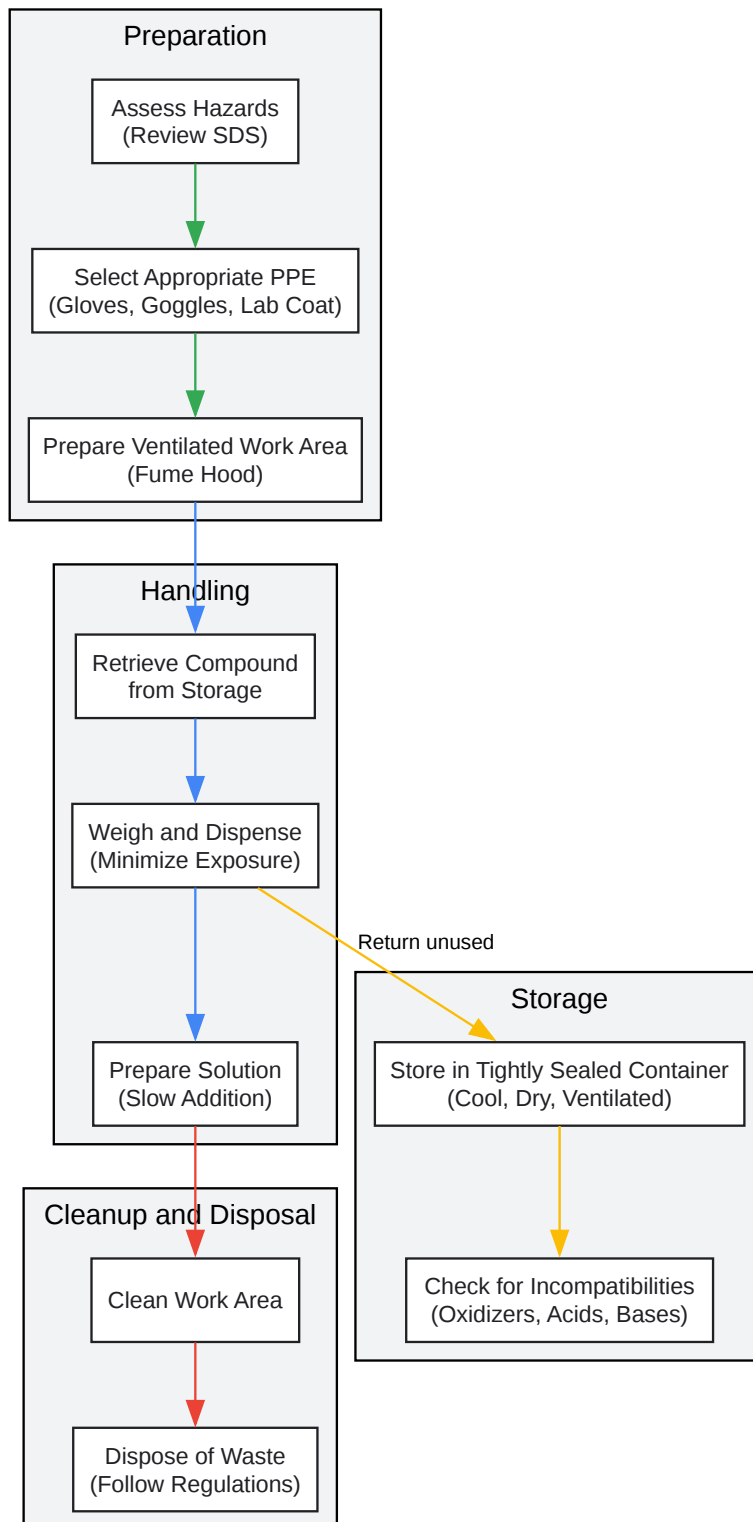
- **Light and Moisture:** Protect from direct sunlight and moisture. The use of a desiccator for storage is recommended if the compound is found to be hygroscopic.

Spill and Waste Management

- **Spill Response:**
 - In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled, sealed container for disposal.
 - For larger spills, evacuate the area and follow institutional emergency procedures.
- **Waste Disposal:**
 - Dispose of waste material in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Visualizations

Workflow for Safe Handling and Storage of ZINC04177596

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **ZINC04177596**.

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